

The Structural Elucidation of Oxindole-3-propionic Acid: A Technical Overview

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Compound of Interest

Compound Name: 3-(2-Oxo-2,3-dihydro-1H-indol-3-yl)propanoic acid

CAS No.: 2971-17-7

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An In-depth Guide for Researchers in Drug Discovery and Development

Abstract

Oxindole-3-propionic acid is a molecule of significant interest within medicinal chemistry and drug development due to its structural relation to biologically active indole compounds. A thorough understanding of its three-dimensional structure is paramount for elucidating its mechanism of action and for the rational design of novel therapeutic agents. This technical guide provides a comprehensive overview of the structural aspects of oxindole-3-propionic acid. While an experimentally determined crystal structure for oxindole-3-propionic acid is not publicly available at the time of this publication, we present the detailed crystallographic data of its closely related precursor, 1H-Indole-3-propionic acid, to serve as a valuable proxy for molecular modeling and structural comparison. Furthermore, this guide outlines a detailed experimental protocol for the synthesis of oxindole-3-propionic acid and the subsequent steps for its crystallization and structural analysis, providing a roadmap for researchers to determine its definitive crystal structure.

Introduction

The oxindole scaffold is a privileged structure in medicinal chemistry, appearing in a multitude of natural products and synthetic compounds with a wide array of biological activities. The addition of a propionic acid side chain at the 3-position introduces a key functional group that can engage in various intermolecular interactions, making oxindole-3-propionic acid a compelling candidate for further investigation. The precise arrangement of atoms in its solid state, governed by its crystal structure, dictates its physicochemical properties, including solubility, stability, and bioavailability, which are critical parameters in drug development. This document aims to consolidate the current knowledge on the structural characteristics of oxindole-3-propionic acid and to provide the necessary experimental framework for its definitive crystallographic determination.

Crystallographic Data of 1H-Indole-3-propionic Acid (Analogue)

As of the date of this guide, a complete, experimentally determined crystal structure of Oxindole-3-propionic Acid has not been deposited in publicly accessible crystallographic databases. However, the crystal structure of its immediate synthetic precursor, 1H-Indole-3-propionic Acid, has been resolved and provides valuable insights into the potential solid-state conformation and packing of the title compound.

Disclaimer: The following crystallographic data pertains to 1H-Indole-3-propionic Acid, not Oxindole-3-propionic Acid. This information is provided as the closest available structural analogue.

The crystal structure of 1H-Indole-3-propionic acid reveals a monoclinic system with the space group P21/a. The molecules form centrosymmetric dimers through intermolecular hydrogen bonds between the carboxyl groups. The propionic acid side chain adopts a nearly planar, fully extended conformation.

Parameter	Value
Chemical Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /a
a	12.346 (3) Å
b	5.244 (3) Å
c	14.362 (2) Å
α	90°
β	94.77 (2)°
γ	90°
Volume	926.6 (5) Å ³
Z	4
Calculated Density	1.356 Mg/m ³
Radiation Type	Mo Kα
Wavelength	0.71069 Å
Temperature	296 K

Table 1: Crystallographic data for 1H-Indole-3-propionic Acid. Data sourced from Okabe & Adachi, 1998.

Experimental Protocols

This section details the methodologies for the synthesis of oxindole-3-propionic acid, its crystallization, and subsequent structure determination by X-ray diffraction.

Synthesis of Oxindole-3-propionic Acid

A common and effective method for the synthesis of oxindole-3-propionic acid is the oxidation of indole-3-propionic acid.

Materials:

- Indole-3-propionic acid
- N-Bromosuccinimide (NBS)
- Acetic acid
- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H₂)
- Standard laboratory glassware and equipment

Procedure:

- Oxidation: Dissolve indole-3-propionic acid in glacial acetic acid.
- Slowly add N-bromosuccinimide to the solution with stirring at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- Reduction: The crude product from the previous step is dissolved in a suitable solvent, such as ethanol.
- A catalytic amount of Pd/C is added to the solution.
- The mixture is then subjected to hydrogenation using a hydrogen balloon or a Parr hydrogenator until the reaction is complete (monitored by TLC).
- Purification: The catalyst is removed by filtration through Celite, and the solvent is evaporated. The resulting crude oxindole-3-propionic acid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Crystallization

Single crystals suitable for X-ray diffraction can be grown using various techniques. Slow evaporation is often a successful method.

Procedure:

- Dissolve the purified oxindole-3-propionic acid in a minimal amount of a suitable solvent (e.g., 90% ethanol) at an elevated temperature to ensure complete dissolution.
- Allow the solution to cool slowly to room temperature.
- Loosely cover the container to allow for slow evaporation of the solvent over several days to weeks.
- Monitor the solution for the formation of well-defined single crystals.

X-ray Diffraction Analysis

The following outlines the general workflow for crystal structure determination using a single-crystal X-ray diffractometer.

Procedure:

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed on the diffractometer and cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. X-ray diffraction data are collected by rotating the crystal in the X-ray beam.
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell parameters and space group. The crystal structure is then solved using direct methods or Patterson methods and refined using full-matrix least-squares techniques.

Workflow for Structure Determination

The logical flow from synthesis to the final determination of the crystal structure is a critical pathway for researchers. The following diagram, generated using the DOT language, illustrates

this experimental workflow.



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Workflow from Synthesis to Structure Determination.

Conclusion

While the definitive crystal structure of oxindole-3-propionic acid remains to be experimentally determined, this technical guide provides researchers with the essential information and protocols to pursue this goal. The crystallographic data of the closely related 1H-Indole-3-propionic acid offers a solid foundation for computational studies and structural comparisons. The detailed synthetic and crystallographic procedures outlined herein present a clear path for obtaining high-quality single crystals and ultimately elucidating the three-dimensional structure of oxindole-3-propionic acid. This will undoubtedly contribute to a deeper understanding of its structure-activity relationships and accelerate its potential development as a therapeutic agent.

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